

CX-6258 hydrochloride stability and storage conditions

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Compound of Interest

Compound Name: CX-6258 hydrochloride

Cat. No.: B606854

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Technical Support Center: CX-6258 Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of **CX-6258 hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **CX-6258 hydrochloride**?

Solid **CX-6258 hydrochloride** is stable for extended periods when stored under the correct conditions. For long-term storage, it is recommended to keep the powder at -20°C for up to 3 years.^{[1][2]} For short-term storage, 4°C is acceptable for up to two years.^[3] The compound should be stored in a dry, dark place.^[4]

Q2: How should I store solutions of **CX-6258 hydrochloride**?

The stability of **CX-6258 hydrochloride** in solution is dependent on the solvent and storage temperature. For stock solutions prepared in DMSO, storage at -80°C is recommended for up to 6 months to 2 years.^{[1][5][6][7]} For shorter-term storage of up to 1 month, -20°C is suitable.^{[1][5][6]} It is crucial to aliquot stock solutions to prevent repeated freeze-thaw cycles.^[1] Always use freshly opened, anhydrous DMSO, as hygroscopic DMSO can significantly impact the solubility of the compound.^{[1][6]} If water is used as the solvent for a stock solution, it should be diluted to the working solution, filter-sterilized, and used promptly.^[6]

Q3: What are the solubility properties of **CX-6258 hydrochloride**?

CX-6258 hydrochloride has varying solubility in different solvents. In DMSO, it is soluble at concentrations of 25 mg/mL and higher.[1][3][6] In water, its solubility is lower, at approximately 7.14 mg/mL, and may require sonication and warming to 60°C to fully dissolve.[6]

Q4: Are there any known incompatibilities for **CX-6258 hydrochloride**?

CX-6258 hydrochloride is incompatible with strong acids/alkalis and strong oxidizing/reducing agents.[8]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty Dissolving the Compound	The compound may have low solubility in the chosen solvent. Hygroscopic DMSO may have been used.	Use ultrasonic agitation and warming (up to 60°C) to aid dissolution, especially in aqueous solutions.[6] For DMSO solutions, ensure you are using newly opened, anhydrous DMSO.[1][6]
Precipitation of the Compound in Solution	The solution may be supersaturated or has been stored improperly.	If precipitation occurs, gentle warming and sonication can help redissolve the compound. [7] For in vivo working solutions, it is recommended to prepare them fresh and use them on the same day.[7]
Inconsistent Experimental Results	This could be due to degradation of the compound from improper storage or repeated freeze-thaw cycles.	Always aliquot stock solutions to avoid multiple freeze-thaw cycles.[1] Ensure that the storage conditions and duration are within the recommended guidelines.

Data Summary Tables

Table 1: Storage Conditions and Stability of Solid **CX-6258 Hydrochloride**

Storage Temperature	Duration	Reference
-20°C	3 years	[1] [2]
4°C	2 years	[3]

Table 2: Storage Conditions and Stability of **CX-6258 Hydrochloride** in Solution

Solvent	Storage Temperature	Duration	Reference
DMSO	-80°C	6 months - 2 years	[1] [5] [6] [7]
DMSO	-20°C	1 month	[1] [5] [6]

Table 3: Solubility of **CX-6258 Hydrochloride**

Solvent	Concentration	Notes	Reference
DMSO	≥ 25 mg/mL	Use of newly opened DMSO is recommended.	[1] [3] [6]
Water	7.14 mg/mL	Requires sonication and warming to 60°C.	[6]

Experimental Protocols

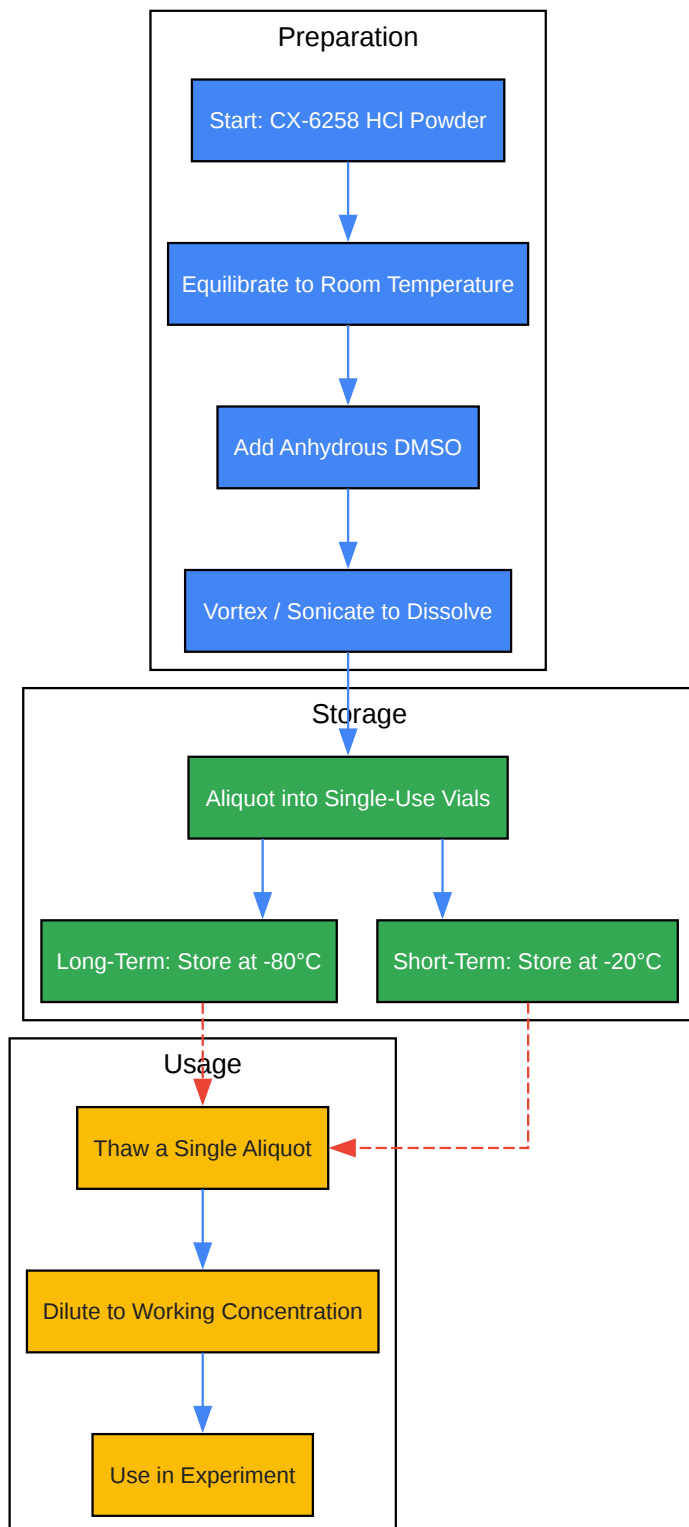
Protocol 1: Preparation of a DMSO Stock Solution

- Equilibrate the vial of **CX-6258 hydrochloride** powder to room temperature before opening.
- Add the appropriate volume of fresh, anhydrous DMSO to the vial to achieve the desired concentration (e.g., 25 mg/mL).

- Vortex or sonicate the solution until the compound is completely dissolved.
- Aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

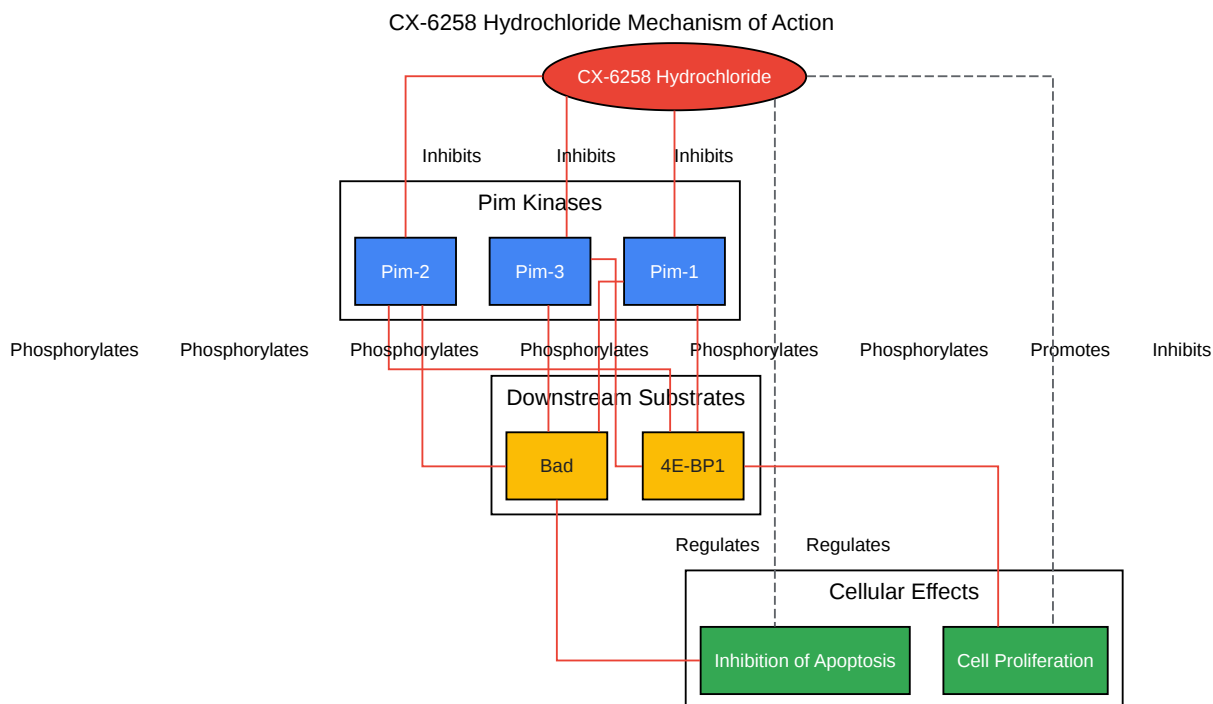
Visualizations

Experimental Workflow: CX-6258 Hydrochloride Solution Preparation and Storage



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Caption: Workflow for preparing and storing **CX-6258 hydrochloride** solutions.



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